

Cefsulodin Sodium: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *cefsulodin sodium*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **cefsulodin sodium**, a third-generation cephalosporin antibiotic. It covers its core chemical properties, mechanism of action, and key experimental applications, with a focus on methodologies relevant to research and drug development.

Core Properties of Cefsulodin Sodium

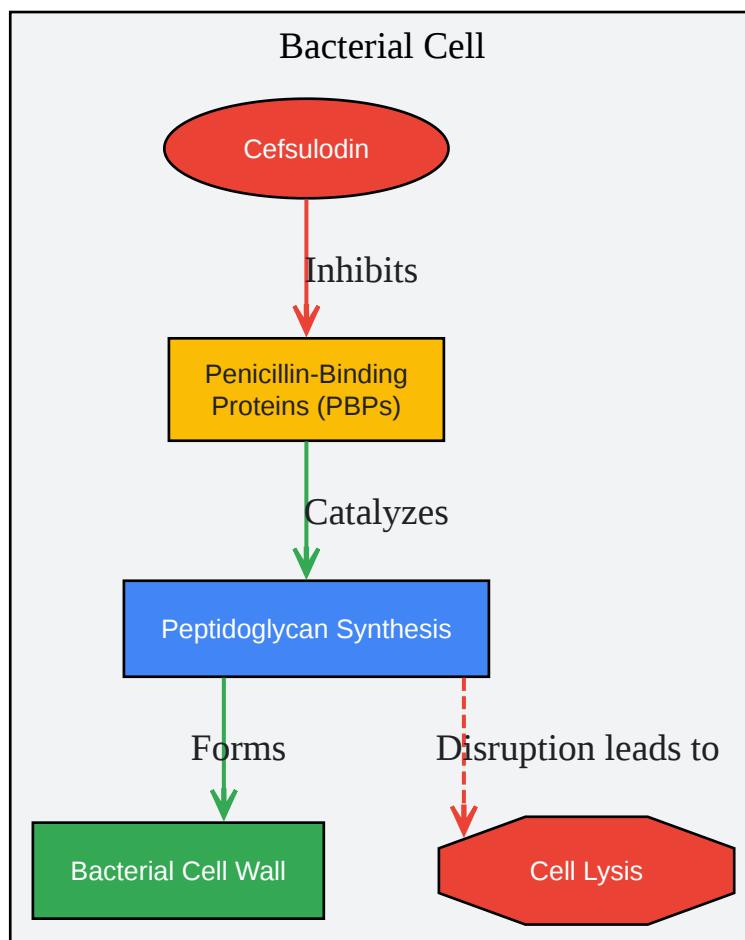
Cefsulodin sodium is a semisynthetic, narrow-spectrum cephalosporin antibiotic primarily effective against *Pseudomonas aeruginosa*.^{[1][2][3]} Its targeted activity makes it a valuable tool in both clinical and research settings for the selective isolation and susceptibility testing of this opportunistic pathogen.

Property	Value	References
CAS Number	52152-93-9	[1] [2]
Molecular Formula	C ₂₂ H ₁₉ N ₄ NaO ₈ S ₂	[1]
Molecular Weight	554.53 g/mol (anhydrous basis)	[2]
Appearance	White to light yellow crystalline powder	[1]
Solubility	Freely soluble in water	

Mechanism of Action

Similar to other β -lactam antibiotics, **cefsulodin sodium** exerts its bactericidal effect by inhibiting the synthesis of the bacterial cell wall.[\[1\]](#)[\[4\]](#) This process involves the targeted inactivation of essential enzymes known as penicillin-binding proteins (PBPs).[\[1\]](#)[\[4\]](#)

Specifically, cefsulodin binds to and inhibits PBPs, which are responsible for the final transpeptidation step in peptidoglycan synthesis.[\[1\]](#) Peptidoglycan is a critical component of the bacterial cell wall, providing structural integrity and protection against osmotic stress. By disrupting its synthesis, cefsulodin compromises the cell wall's integrity, leading to cell lysis and bacterial death.[\[1\]](#) Cefsulodin has shown particular activity against PBP-1A and PBP-1B in *Pseudomonas aeruginosa*.



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Caption: Mechanism of action of **Cefsulodin Sodium**.

Experimental Protocols

Cefsulodin sodium is a critical component in several standard microbiological assays. Below are detailed protocols for its application in antimicrobial susceptibility testing and as a selective agent in culture media.

Antimicrobial Susceptibility Testing (AST)

The Kirby-Bauer disk diffusion method is a common technique for determining the susceptibility of a bacterial isolate to cefsulodin.

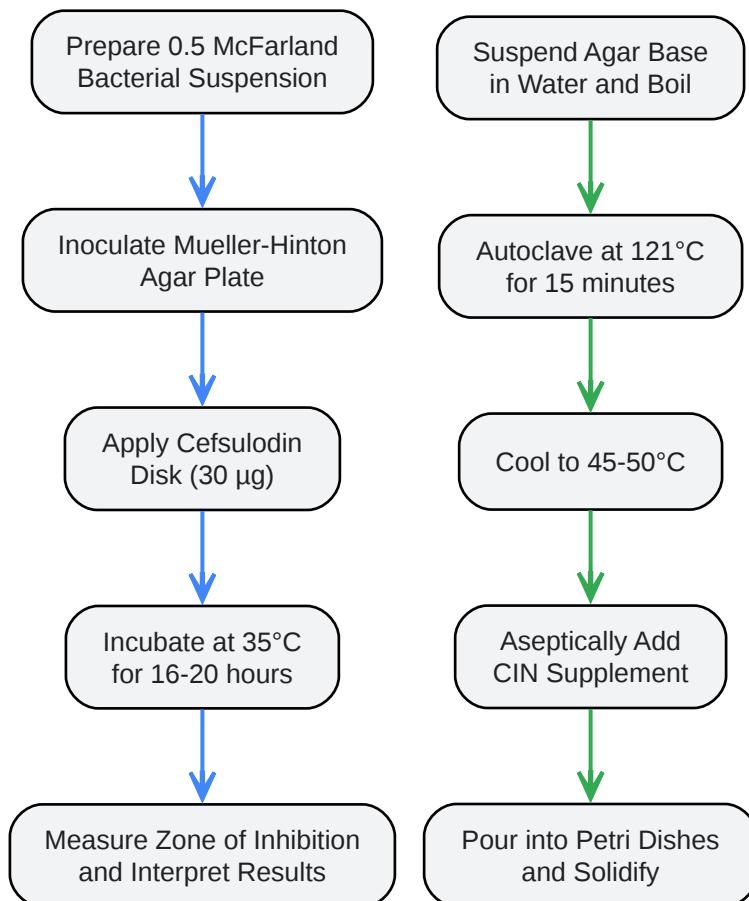
Objective: To determine the in vitro susceptibility of a bacterial strain to cefsulodin.

Materials:

- Cefsulodin antibiotic disks (30 µg)
- Mueller-Hinton agar (MHA) plates
- Sterile cotton swabs
- Bacterial culture in broth (adjusted to 0.5 McFarland turbidity standard)
- Incubator (35°C ± 2°C)
- Ruler or calipers

Procedure:

- Inoculum Preparation: Prepare a bacterial suspension in sterile broth or saline equivalent to a 0.5 McFarland turbidity standard.
- Plate Inoculation: Within 15 minutes of preparing the inoculum, dip a sterile cotton swab into the suspension and remove excess liquid by pressing it against the inside of the tube. Swab the entire surface of a Mueller-Hinton agar plate three times, rotating the plate approximately 60 degrees after each application to ensure even coverage.[5][6]
- Disk Application: Aseptically apply a cefsulodin (30 µg) disk to the surface of the inoculated agar plate. Gently press the disk to ensure complete contact with the agar.[6]
- Incubation: Invert the plates and incubate at 35°C ± 2°C for 16-20 hours.[6]
- Result Interpretation: After incubation, measure the diameter of the zone of inhibition (the clear area around the disk where bacterial growth is absent) in millimeters. Interpret the results based on established guidelines (e.g., CLSI or EUCAST). Tentative zone size breakpoints for a 30-µg cefsulodin disk have been suggested as: Susceptible ≥ 18 mm and Resistant ≤ 14 mm.[3][7]

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